

Spectroscopic data of 3-Hydroxy-4-methylthiophene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Hydroxy-4-methylthiophene

Cat. No.: B8032346

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Hydroxy-4-methylthiophene is a heterocyclic organic compound that holds significant interest within the fields of medicinal chemistry and materials science. As a derivative of thiophene, a sulfur-containing aromatic heterocycle, it serves as a versatile building block for the synthesis of a wide array of molecules with potential therapeutic applications and advanced material properties. The precise characterization of this molecule is paramount for its effective utilization, and spectroscopic techniques provide the fundamental means for elucidating its structure and purity.

This technical guide offers a comprehensive analysis of the spectroscopic data of **3-Hydroxy-4-methylthiophene**, including Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). By delving into the principles behind the experimental choices and the interpretation of the resulting spectra, this document aims to provide researchers with a thorough understanding of the spectroscopic signature of this important molecule.

Molecular Structure and Tautomerism

3-Hydroxy-4-methylthiophene can exist in two tautomeric forms: the hydroxy form and the keto form (4-methylthiophen-3(2H)-one). The equilibrium between these two forms is influenced by factors such as the solvent and temperature.^{[1][2]} Spectroscopic analysis, particularly NMR, is crucial for understanding this tautomeric relationship in different chemical environments.

Caption: Tautomeric equilibrium of **3-Hydroxy-4-methylthiophene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules, providing detailed information about the chemical environment of atomic nuclei.

Experimental Protocol: Acquiring High-Resolution NMR Spectra

The following protocol outlines the key steps for obtaining high-quality ^1H and ^{13}C NMR spectra of **3-Hydroxy-4-methylthiophene**.

- Sample Preparation:
 - Solvent Selection: The choice of a deuterated solvent is critical. Chloroform-d (CDCl_3) is a common choice for its ability to dissolve a wide range of organic compounds. However, for compounds capable of hydrogen bonding and tautomerism, solvents like dimethyl sulfoxide-d₆ (DMSO-d_6) can provide valuable insights by influencing the tautomeric equilibrium.^[3] The data presented here were obtained in CDCl_3 .
 - Concentration: A sample concentration of 5-10 mg in 0.5-0.7 mL of deuterated solvent is typically sufficient for ^1H NMR. For the less sensitive ^{13}C NMR, a more concentrated sample may be required.
 - Internal Standard: Tetramethylsilane (TMS) is commonly added as an internal standard for referencing chemical shifts to 0 ppm.
- Instrumental Parameters:

- ^1H NMR:
 - A standard one-pulse sequence is used.
 - A sufficient number of scans (e.g., 16-64) are acquired to achieve a good signal-to-noise ratio.
 - A relaxation delay of 1-2 seconds between pulses ensures that the nuclei have returned to their equilibrium state.
- ^{13}C NMR:
 - A proton-decoupled pulse sequence is employed to simplify the spectrum by removing C-H coupling, resulting in a single peak for each unique carbon atom.
 - A significantly larger number of scans is necessary due to the low natural abundance of the ^{13}C isotope.

Caption: A generalized workflow for NMR data acquisition and analysis.

^1H NMR Spectroscopic Data

The ^1H NMR spectrum provides information on the number of different types of protons and their connectivity. The data presented below for **3-Hydroxy-4-methylthiophene** was obtained in CDCl_3 .^[4]

Chemical Shift (δ , ppm)	Multiplicity	Assignment
~6.7 (broad s)	broad singlet	OH
6.69	d	H-5
6.24	d	H-2
2.02	s	CH_3

Interpretation:

- The broad singlet around 6.7 ppm is characteristic of a hydroxyl proton, with its broadness resulting from chemical exchange.
- The signals at 6.69 ppm and 6.24 ppm correspond to the two protons on the thiophene ring. The downfield shift of H-5 is expected due to its position relative to the sulfur atom and the hydroxyl group. The doublet multiplicity arises from coupling to each other.
- The singlet at 2.02 ppm is assigned to the methyl group protons.

¹³C NMR Spectroscopic Data

The ¹³C NMR spectrum reveals the number of chemically non-equivalent carbon atoms in the molecule. The data for **3-Hydroxy-4-methylthiophene** in CDCl₃ is as follows.^[4]

Chemical Shift (δ, ppm)	Assignment
154.1	C-3 (C-OH)
137.2	C-4 (C-CH ₃)
118.6	C-5
95.2	C-2
14.5	CH ₃

Interpretation:

- The signal at 154.1 ppm is assigned to the carbon atom bearing the hydroxyl group (C-3), which is significantly deshielded.
- The signal at 137.2 ppm corresponds to the carbon atom attached to the methyl group (C-4).
- The peaks at 118.6 ppm and 95.2 ppm are attributed to the other two carbons of the thiophene ring (C-5 and C-2, respectively).
- The upfield signal at 14.5 ppm is characteristic of the methyl carbon.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable tool for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

Attenuated Total Reflectance (ATR) is a common and convenient sampling technique for obtaining the IR spectrum of a solid sample.

- **Background Spectrum:** A background spectrum of the clean ATR crystal is recorded to account for any atmospheric and instrumental absorptions.
- **Sample Application:** A small amount of the solid **3-Hydroxy-4-methylthiophene** is placed directly onto the ATR crystal.
- **Pressure Application:** A pressure arm is applied to ensure good contact between the sample and the crystal.
- **Data Acquisition:** The IR spectrum is recorded, typically in the range of 4000-400 cm^{-1} .

Caption: Workflow for obtaining an FTIR spectrum using the ATR technique.

Expected IR Spectral Features

While a specific experimental spectrum for **3-Hydroxy-4-methylthiophene** is not readily available, the expected characteristic absorption bands can be predicted based on its functional groups.

Wavenumber Range (cm ⁻¹)	Vibration Type	Functional Group
3200-3600 (broad)	O-H stretch	Hydroxyl
3100-3000	C-H stretch (aromatic)	Thiophene ring
2950-2850	C-H stretch (aliphatic)	Methyl group
~1650 (if keto form present)	C=O stretch	Carbonyl (keto tautomer)
1600-1450	C=C stretch (aromatic)	Thiophene ring
~1450 & ~1375	C-H bend	Methyl group
1260-1000	C-O stretch	Hydroxyl
~850-700	C-S stretch	Thiophene ring

Interpretation:

- A broad absorption band in the region of 3200-3600 cm⁻¹ is a strong indication of the O-H stretching vibration of the hydroxyl group, with the broadening due to hydrogen bonding.
- Absorptions in the 3100-3000 cm⁻¹ and 1600-1450 cm⁻¹ regions are characteristic of the aromatic C-H and C=C stretching vibrations of the thiophene ring, respectively.
- The presence of the methyl group would be confirmed by C-H stretching vibrations around 2950-2850 cm⁻¹ and bending vibrations near 1450 cm⁻¹ and 1375 cm⁻¹.
- A strong C-O stretching band is expected between 1260-1000 cm⁻¹.
- The C-S stretching vibration of the thiophene ring typically appears in the fingerprint region.
- The presence of the keto tautomer would be indicated by a C=O stretching absorption around 1650 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions, providing information about the molecular weight and elemental composition of a compound, as well as its fragmentation pattern.

Experimental Protocol: Electron Ionization (EI)-MS

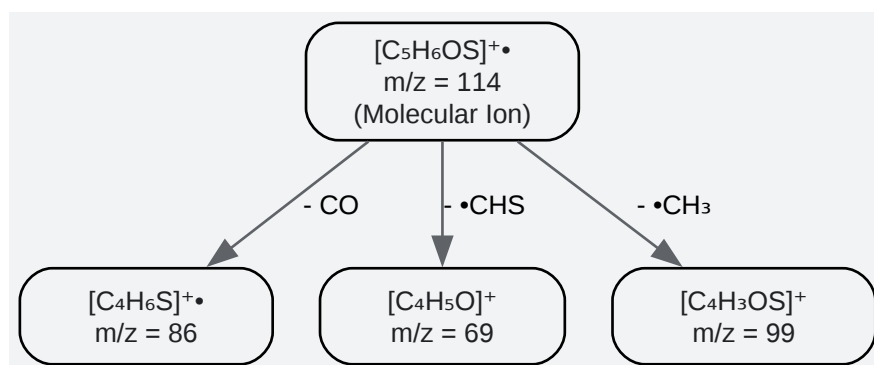
Electron Ionization (EI) is a hard ionization technique that leads to significant fragmentation, which can be valuable for structural elucidation.

- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer, where it is vaporized.
- **Ionization:** The gaseous molecules are bombarded with a high-energy electron beam, causing the ejection of an electron and the formation of a molecular ion ($M^{+\bullet}$).
- **Fragmentation:** The high internal energy of the molecular ion causes it to fragment into smaller, charged species.
- **Mass Analysis:** The ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer.
- **Detection:** The separated ions are detected, and a mass spectrum is generated.

Expected Mass Spectrum and Fragmentation Pattern

The molecular weight of **3-Hydroxy-4-methylthiophene** (C_5H_6OS) is 114.17 g/mol. The mass spectrum is expected to show a molecular ion peak at $m/z = 114$. The fragmentation pattern of hydroxythiophenes is influenced by the positions of the substituents.

Predicted Fragmentation Pathways:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Chemical and spectroscopic properties of the 3-hydroxythiophene [thiophen-3(2H)-one] system - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. chemscene.com [chemscene.com]
- 3. 4-HYDROXY-3-METHYL-2-BUTANONE(3393-64-4) IR Spectrum [chemicalbook.com]
- 4. jascoinc.com [jascoinc.com]
- To cite this document: BenchChem. [Spectroscopic data of 3-Hydroxy-4-methylthiophene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8032346/docs#spectroscopic-data-of-3-hydroxy-4-methylthiophene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)